

Triphenoxyvinylsilane chemical structure and properties

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Compound of Interest

Compound Name: *Triphenoxyvinylsilane*

Cat. No.: *B103467*

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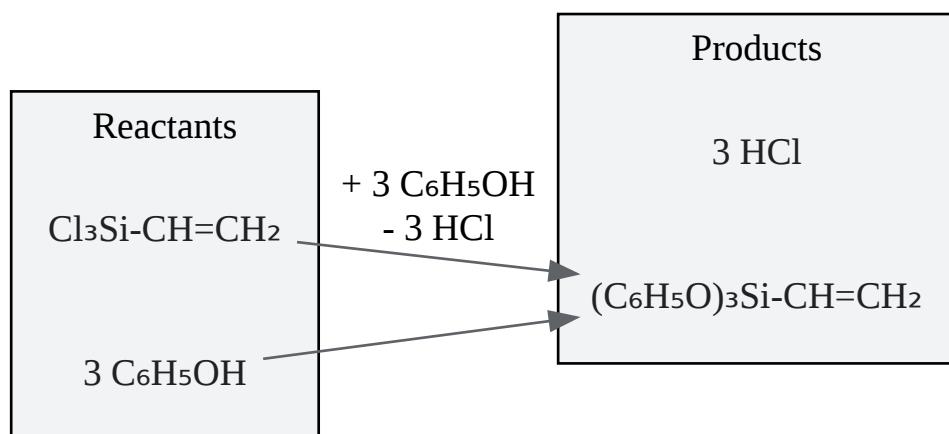
Abstract

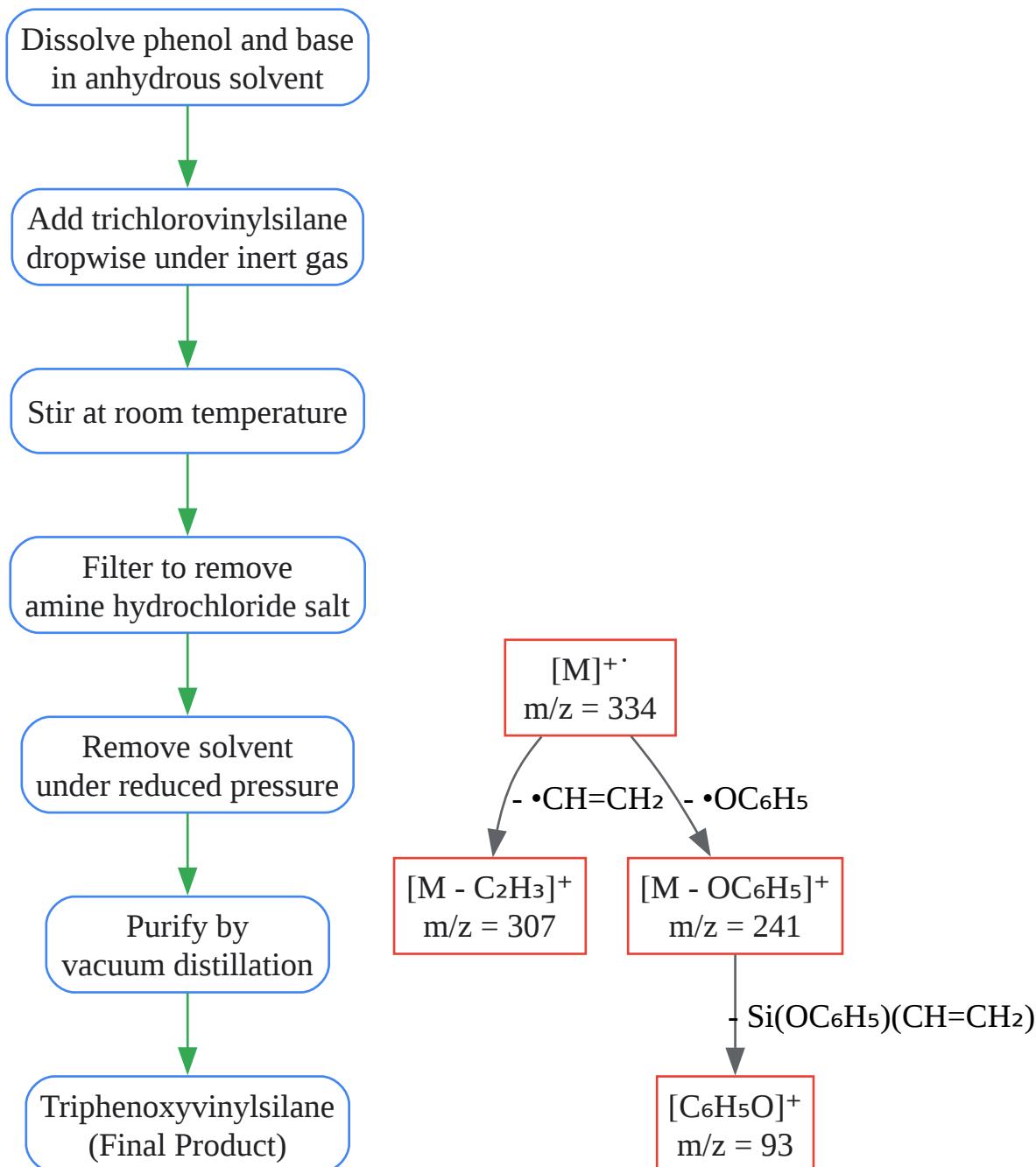
Triphenoxyvinylsilane ($C_{20}H_{18}O_3Si$) is an organosilicon compound featuring a vinyl group and three phenoxy groups attached to a central silicon atom. This unique structure imparts a combination of reactivity and stability, making it a molecule of interest in materials science and synthetic chemistry. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectral characterization of **Triphenoxyvinylsilane**. While its direct application in drug development has not been extensively documented, its role as a versatile crosslinking and coupling agent suggests potential utility in the formulation of advanced drug delivery systems and biomaterials.

Chemical Structure and Identification

Triphenoxyvinylsilane, also known as ethenyl(triphenoxyl)silane, is characterized by a central silicon atom bonded to a vinyl group ($-CH=CH_2$) and three phenoxy groups ($-O-C_6H_5$).

Molecular Structure:



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